# Safe Disposal of BMS-1166 Hydrochloride: A Procedural Guide

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***Compound of Interest***

| | |
|---|---|
| *Compound Name:* | *BMS-1166 hydrochloride* |
| *Cat. No.:* | *B8086991* |

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This guide provides essential safety and logistical information for the proper disposal of **BMS-1166 hydrochloride**, a potent PD-1/PD-L1 interaction inhibitor. Adherence to these procedures is critical to ensure personnel safety and environmental compliance. The information is based on standard laboratory practices for handling hazardous chemical waste.

## Hazard Identification and Safety Data

**BMS-1166 hydrochloride** is classified with specific hazards that must be considered during handling and disposal.[1] Personal protective equipment (PPE) is mandatory.

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| Identifier | Value | Reference |
|---|---|---|
| IUPAC Name | (2R,4R)-1-(5-Chloro-2-((3-cyanobenzyl)oxy)-4-((3-(2,3-dihydrobenzo[b][2][3]dioxin-6-yl)-2-methylbenzyl)oxy)benzyl)-4-hydroxypyrrolidine-2-carboxylic acid hydrochloride | [4] |
| CAS Number | 2113650-05-6 (HCl salt) | [4][5] |
| Molecular Formula | C36H34Cl2N2O7 | [4] |
| Molecular Weight | 677.57 g/mol | [4] |
| GHS Hazard Statements | H302: Harmful if swallowedH315: Causes skin irritationH319: Causes serious eye irritationH335: May cause respiratory irritation | [1] |

# Disposal Protocol for **BMS-1166 Hydrochloride**

This protocol outlines the step-by-step procedure for the safe disposal of **BMS-1166 hydrochloride** waste, including pure compound, contaminated materials, and solutions.

## Personal Protective Equipment (PPE)

Before beginning any disposal-related activities, ensure all required PPE is worn correctly.

- Gloves: Wear chemical-resistant gloves (e.g., nitrile).
- Eye Protection: Use safety glasses with side shields or chemical splash goggles.[1]
- Lab Coat: A standard laboratory coat is required to protect against skin contact.[1]
- Respiratory Protection: If handling the powder outside of a certified chemical fume hood or ventilated enclosure, a respirator may be necessary to avoid inhalation.[1]

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## Waste Segregation and Collection

Properly segregate waste to prevent accidental chemical reactions and to ensure compliant disposal.

- Solid Waste:
  - Collect un-used or expired **BMS-1166 hydrochloride** powder in its original container or a clearly labeled, sealed waste container.
  - Place contaminated consumables such as weigh boats, pipette tips, and wipes into a dedicated, sealed plastic bag or container labeled "Hazardous Chemical Waste: **BMS-1166 Hydrochloride**."
- Liquid Waste:
  - Collect solutions containing **BMS-1166 hydrochloride** in a dedicated, leak-proof, and shatter-resistant waste container.
  - The container must be clearly labeled with "Hazardous Chemical Waste," the chemical name "**BMS-1166 Hydrochloride**," and the approximate concentration and solvent (e.g., DMSO, saline).
  - Do not mix with incompatible waste streams. Consult your institution's waste management guidelines.

## Decontamination of Work Surfaces and Equipment

Decontaminate all surfaces and non-disposable equipment that may have come into contact with the compound.

- Prepare a cleaning solution (e.g., 70% ethanol or isopropanol).
- Thoroughly wipe down the work surface (fume hood, benchtop) and any equipment used.[1]
- Dispose of the cleaning materials (wipes, paper towels) as solid hazardous waste as described in step 2.

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## Final Disposal Procedure

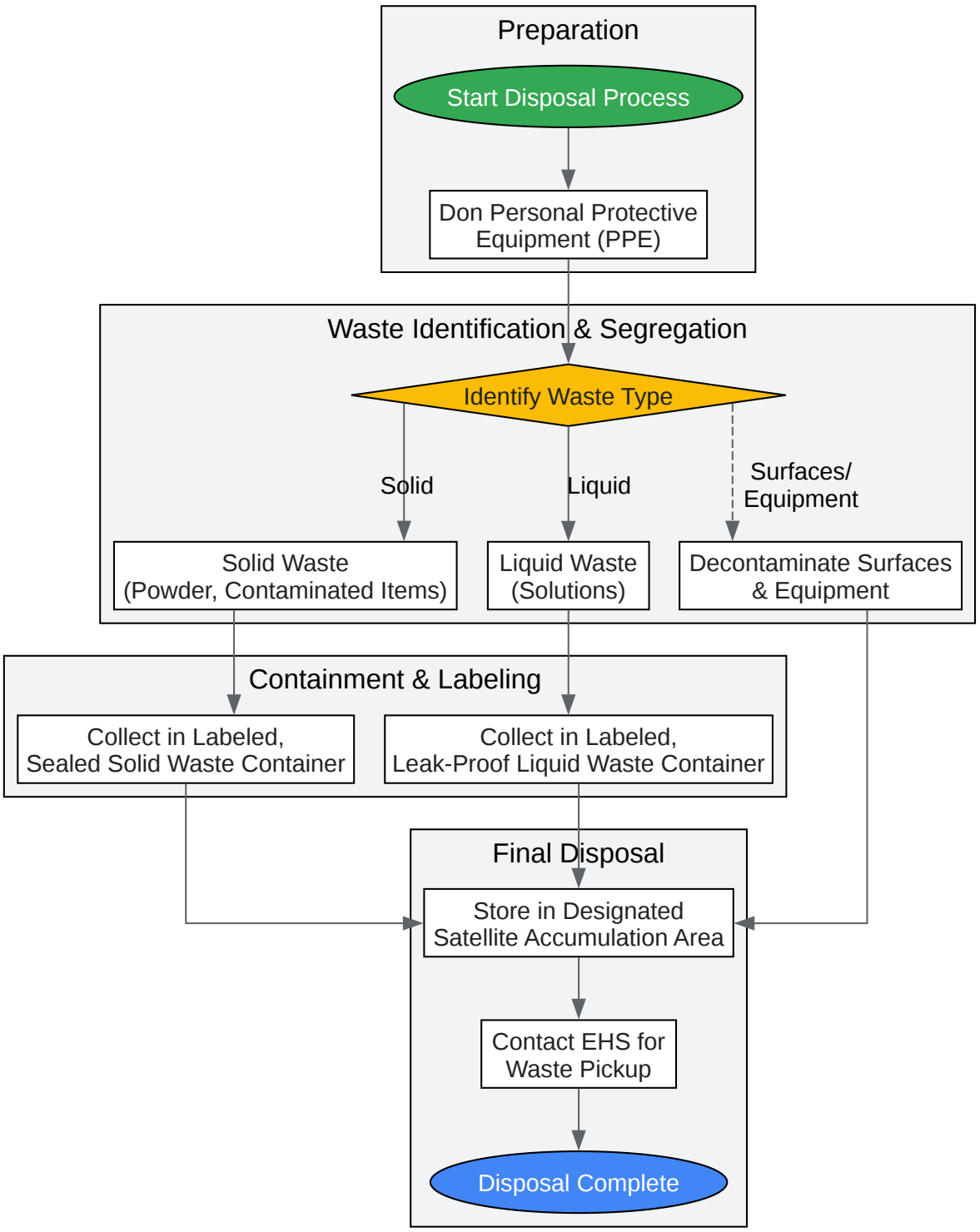
- Storage: Store the sealed hazardous waste containers in a designated, secure satellite accumulation area until collection. This area should be away from drains or water courses.[1]
- Waste Pickup: Arrange for the collection of the hazardous waste through your institution's Environmental Health & Safety (EHS) office or a certified chemical waste disposal contractor.
- Compliance: All chemical waste must be disposed of in accordance with local, state, and federal regulations. Never dispose of **BMS-1166 hydrochloride** down the drain or in regular trash.[6]

## Disposal Workflow

The following diagram illustrates the decision-making process for the proper disposal of materials related to **BMS-1166 hydrochloride**.

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BMS-1166 Hydrochloride Disposal Workflow




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Caption: Workflow for the safe handling and disposal of BMS-1166 HCl.

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# References


- 1. file.medchemexpress.com [file.medchemexpress.com]
- 2. medchemexpress.com [medchemexpress.com]
- 3. medchemexpress.com [medchemexpress.com]
- 4. medkoo.com [medkoo.com]
- 5. caymanchem.com [caymanchem.com]
- 6. bec-techdocs-prod.s3.us-west-2.amazonaws.com [bec-techdocs-prod.s3.us-west-2.amazonaws.com]


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